

Ji-101 in vitro methodology

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Compound Focus: Ji-101

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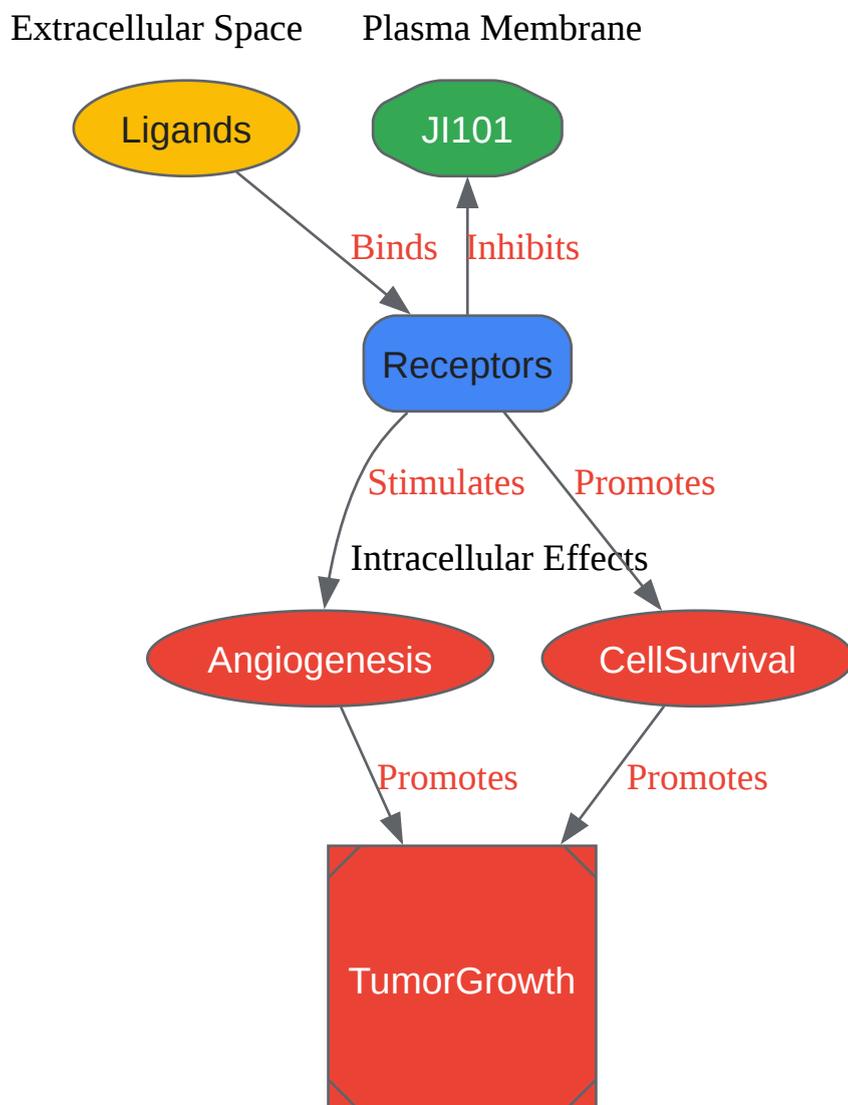
Ji-101 Compound Profile

Ji-101 is an orally active, small-molecule **multi-kinase inhibitor**. Its mechanism of action is defined by its simultaneous targeting of three key receptor tyrosine kinases involved in tumor growth and angiogenesis [1].

Property	Description
Drug Name	Ji-101
Class	Multi-kinase inhibitor
Primary Targets	VEGFR-2, PDGFR- β , EphB4 [1]
Administration	Oral
Key Differentiator	First reported angiogenesis inhibitor to target EphB4 [1]

Proposed Signaling Pathway & Mechanism

The diagram below illustrates the primary signaling pathways that **Ji-101** is designed to inhibit. This model synthesizes information from the search results, particularly **Ji-101**'s known targets, and general knowledge of how these pathways function in cancer [1].



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Diagram Title: JI-101 Multi-Kinase Inhibition Pathways

This diagram outlines the proposed mechanism where **JI-101** (green octagon) binds to and inhibits its target receptors (VEGFR-2, PDGFR- β , EphB4) on the cell membrane. By blocking these receptors, the drug aims to disrupt the downstream cellular signals that promote angiogenesis (the formation of new blood vessels to feed the tumor) and cell survival, thereby inhibiting overall tumor growth [1].

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References

1. A Pilot Study of JI-101, an Inhibitor of VEGFR-2, PDGFR- β , ... [pubmed.ncbi.nlm.nih.gov]

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